

The Solubility Profile of C.I. Direct Red 84: A Technical Guide

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Compound of Interest

Compound Name: C.I. Direct Red 84

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **C.I. Direct Red 84**. Due to a lack of readily available quantitative solubility data for **C.I. Direct Red 84** in the public domain, this document focuses on providing detailed experimental protocols for determining its solubility. Additionally, qualitative and quantitative solubility data for structurally similar direct dyes are presented to offer an estimation of its expected solubility profile.

Core Topic: Understanding the Solubility of C.I. Direct Red 84

C.I. Direct Red 84, a multi-azo dye, is utilized in various industrial applications. Its solubility in different solvents is a critical parameter for its effective use, formulation, and in research settings. This guide offers the necessary methodologies to determine these essential solubility characteristics.

Data Presentation: Solubility of Related Direct Dyes

While specific quantitative data for **C.I. Direct Red 84** is not available, the following table summarizes the solubility of other direct red dyes. This information can be used as a preliminary guide to estimate the solubility of **C.I. Direct Red 84** in various solvents.

Solvent	C.I. Direct Red 1	C.I. Direct Red 79	C.I. Direct Red 80 (Sirius Red F3B)
Water	40 g/L (at 85 °C)[1]	15 g/L (at 60 °C) / 24 g/L (at 97 °C)	Soluble; 10 mg/mL in PBS (pH 7.2)[2][3]
Ethanol	Slightly Soluble[1]	Slightly Soluble	Moderate Solubility; Soluble[3][4]
Methanol	Data Not Available	Data Not Available	Data Not Available
Acetone	Slightly Soluble[1]	Data Not Available	Data Not Available
DMF	Data Not Available	Data Not Available	Slightly Soluble[2]
DMSO	Data Not Available	Data Not Available	Slightly Soluble[2]

Experimental Protocols for Solubility Determination

To empower researchers to ascertain the precise solubility of **C.I. Direct Red 84**, two robust and widely accepted experimental methodologies are detailed below: the Gravimetric Method and the Spectrophotometric Method.

Gravimetric Method

This method provides a direct measurement of the mass of a solute that can be dissolved in a specific volume of solvent to form a saturated solution at a given temperature.

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **C.I. Direct Red 84** to a known volume of the desired solvent in a sealed, temperature-controlled vessel.
 - Agitate the mixture for an extended period (e.g., 24-48 hours) at a constant temperature to ensure equilibrium is reached. The presence of undissolved solid is crucial to confirm saturation.
- Separation of the Saturated Solution:

- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a calibrated pipette. To remove any remaining solid particles, the supernatant can be filtered through a syringe filter (e.g., 0.45 μm).
- Solvent Evaporation and Mass Determination:
 - Transfer the known volume of the saturated solution to a pre-weighed, dry container.
 - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that will not degrade the dye).
 - Once the solvent is completely removed, cool the container with the dried dye residue in a desiccator to room temperature.
 - Weigh the container with the dried residue.
- Calculation of Solubility:
 - Subtract the initial weight of the empty container from the final weight to determine the mass of the dissolved dye.
 - Calculate the solubility in the desired units (e.g., g/L or mg/mL).

Spectrophotometric Method

This indirect method determines the concentration of a solute in a saturated solution by measuring its absorbance of light at a specific wavelength. This technique is particularly suitable for colored compounds like **C.I. Direct Red 84**.

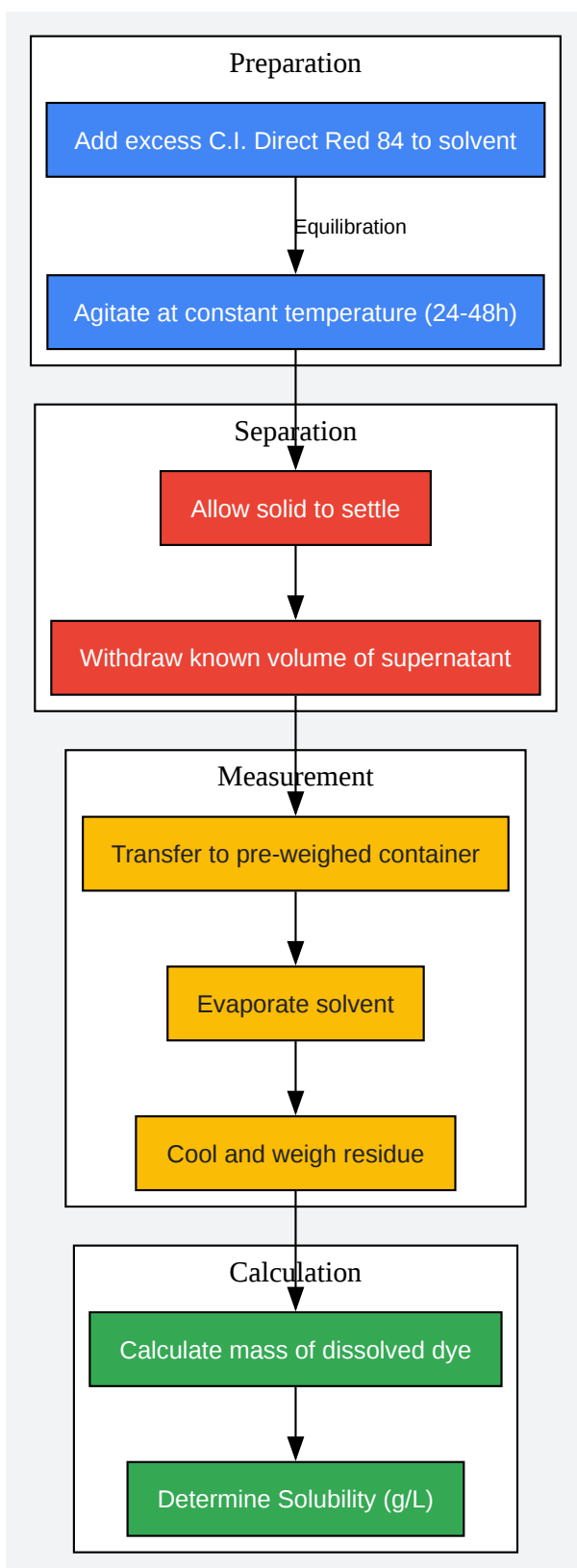
Methodology:

- Determination of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of **C.I. Direct Red 84** in the chosen solvent.

- Using a UV-Vis spectrophotometer, scan the absorbance of the solution across a relevant range of wavelengths to identify the wavelength of maximum absorbance (λ_{max}).
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **C.I. Direct Red 84** of known concentrations in the same solvent.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The relationship should be linear and follow the Beer-Lambert law.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **C.I. Direct Red 84** as described in the gravimetric method (Step 1).
 - Separate the saturated supernatant as described in the gravimetric method (Step 2).
 - Accurately dilute a known volume of the saturated supernatant with the solvent to a concentration that falls within the linear range of the calibration curve.
- Calculation of Solubility:
 - Measure the absorbance of the diluted solution at λ_{max} .
 - Use the equation of the calibration curve to determine the concentration of the diluted solution.
 - Account for the dilution factor to calculate the concentration of the original saturated solution, which represents the solubility of **C.I. Direct Red 84**.

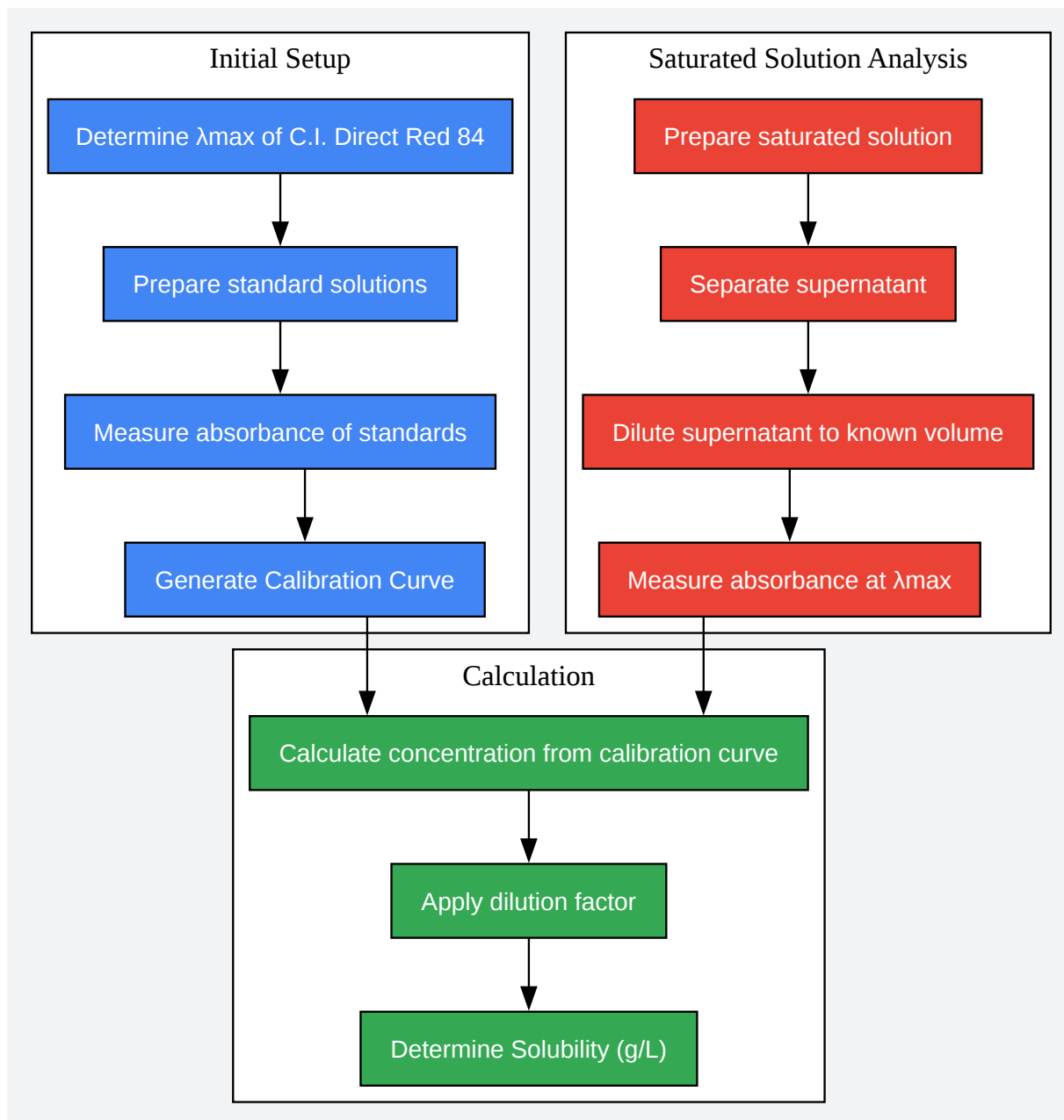
Mandatory Visualization

The following diagrams illustrate the logical workflows for the experimental protocols described above.



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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Workflow for Spectrophotometric Solubility Determination.

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- To cite this document: BenchChem. [The Solubility Profile of C.I. Direct Red 84: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557289#solubility-of-c-i-direct-red-84-in-different-solvents]

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